

what is the chemical structure of triphenylsulfonium nonaflate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Triphenylsulfonium nonaflate*

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An In-Depth Technical Guide to Triphenylsulfonium Nonaflate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphenylsulfonium nonaflate (TPS-Nf) is an onium salt renowned for its application as a photoacid generator (PAG) in advanced photolithography, particularly in the deep-UV and EUV realms.^[1] Its fundamental utility lies in the generation of a potent acid, nonafluorobutanesulfonic acid, upon exposure to light, which catalyzes chemical transformations in photoresist materials to create nanoscale patterns.^[1] This guide elucidates the chemical structure, physicochemical properties, and a representative synthetic protocol for **triphenylsulfonium nonaflate**, providing a consolidated technical resource for professionals in materials science and semiconductor manufacturing.

Chemical Identity and Structure

Triphenylsulfonium nonaflate is an ionic compound composed of a triphenylsulfonium cation and a nonafluorobutanesulfonate (nonaflate) anion.

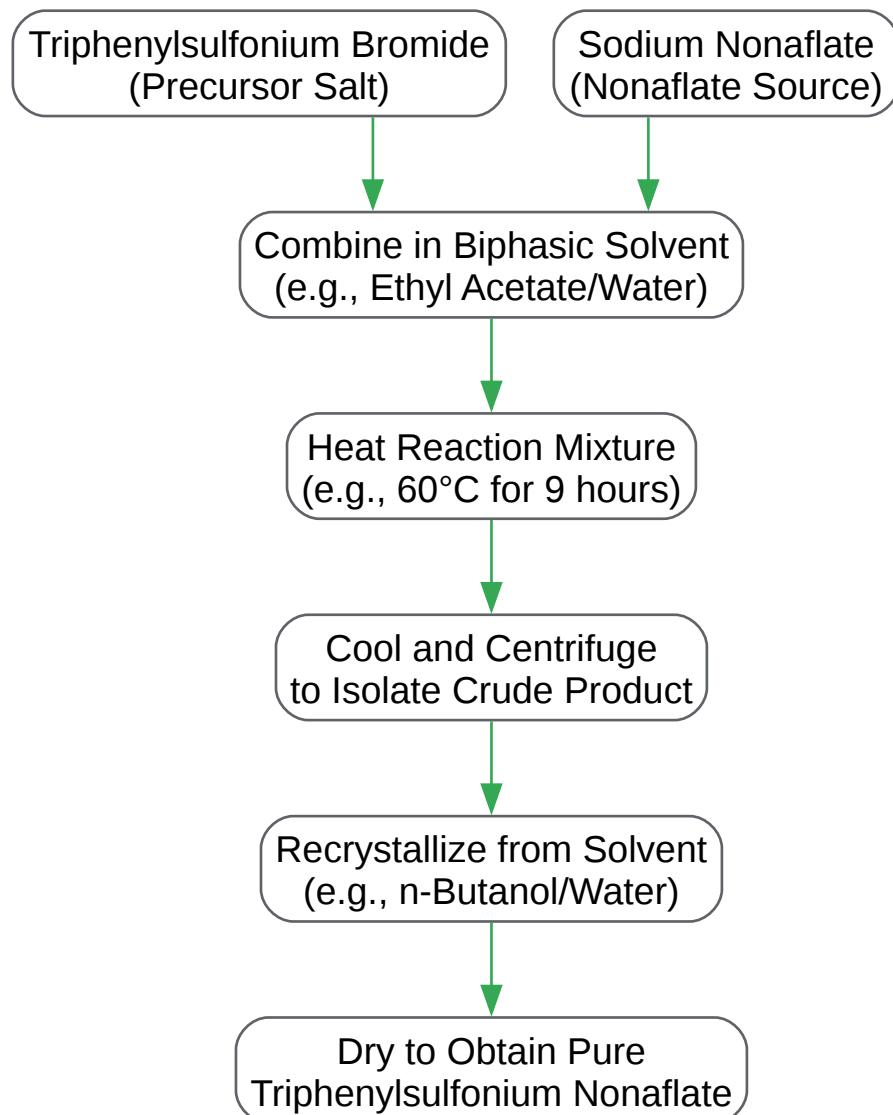
- **Triphenylsulfonium Cation ($[C_{18}H_{15}S]^+$):** This cation features a central sulfur atom bonded to three phenyl rings in a pyramidal geometry. The positive charge is localized on the sulfur atom.

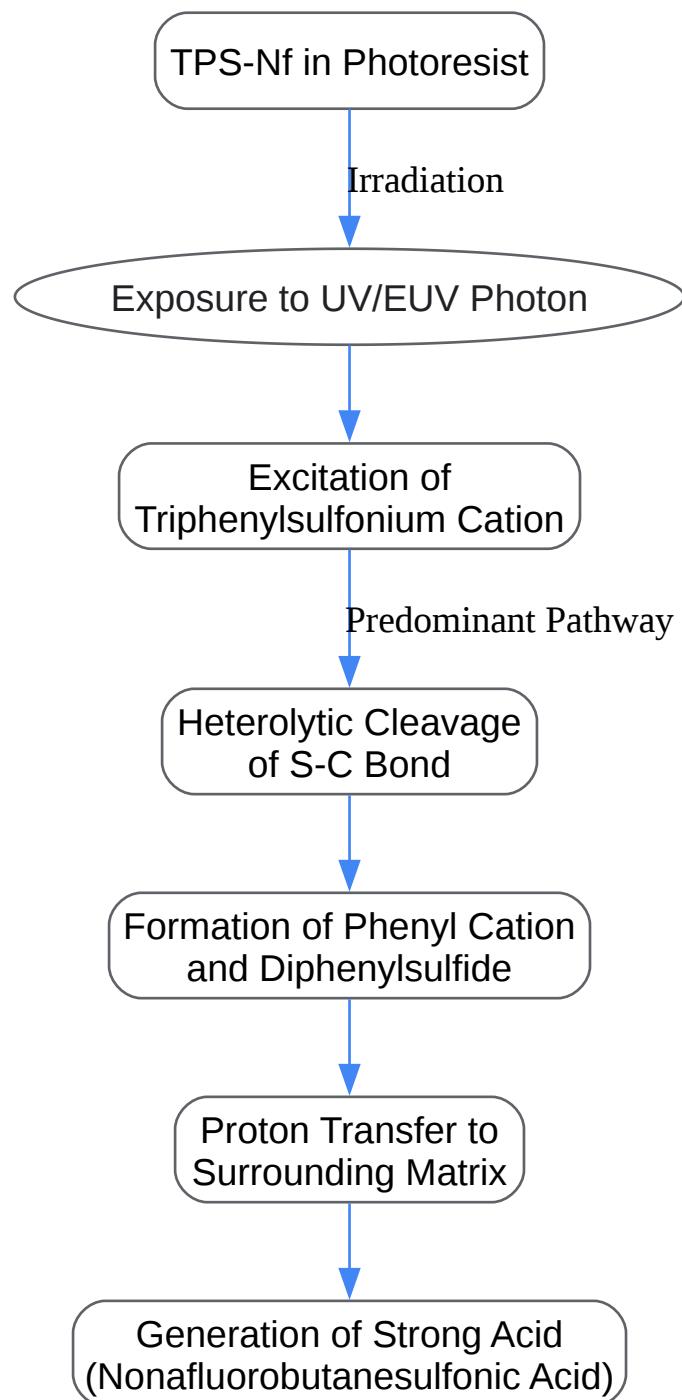
- Nonaflate Anion ($[C_4F_9SO_3]^-$): The nonaflate anion is the conjugate base of nonafluorobutanesulfonic acid. It consists of a butane backbone where all nine hydrogen atoms are substituted with fluorine atoms (a perfluorobutyl group), attached to a sulfonate group ($-SO_3^-$).

The electrostatic attraction between the bulky triphenylsulfonium cation and the nonaflate anion forms the stable salt.

Molecular Representation

The overall chemical structure is represented by the molecular formula $C_{22}H_{15}F_9O_3S_2$.[\[2\]](#)[\[3\]](#)[\[4\]](#)





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- To cite this document: BenchChem. [what is the chemical structure of triphenylsulfonium nonaflate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114817#what-is-the-chemical-structure-of-triphenylsulfonium-nonaflate]

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